

Part 1: Executive Identity & Critical Discrepancy Alert

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Pyridineacetamide

CAS No.: 39640-62-5

Cat. No.: B1267898

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Subject: **4-Pyridineacetamide** Correct CAS Registry Number: 39640-62-5 Synonyms: 2-(Pyridin-4-yl)acetamide; 4-Pyridylacetamide; Pyridine-4-acetic acid amide.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

CRITICAL SAFETY & IDENTITY ALERT

Discrepancy Notice: The CAS number 6575-13-9 provided in the topic request is historically and chemically associated with 2,6-Dimethylbenzonitrile (also known as 2-cyano-m-xylene), a completely distinct aromatic nitrile.[\[1\]](#)

- Target Molecule: **4-Pyridineacetamide** (Amide derivative of pyridine).[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Erroneous CAS: 6575-13-9 (Refers to a Nitrile).[\[1\]](#)
- Action: This guide focuses exclusively on **4-Pyridineacetamide** (CAS 39640-62-5).[\[1\]](#)[\[3\]](#)[\[5\]](#)
Researchers must verify the CAS number with suppliers to prevent the accidental procurement of toxic nitriles when seeking this amide intermediate.

Part 2: Chemical Identity & Physicochemical Profile

4-Pyridineacetamide is a bifunctional scaffold featuring a pyridine ring (a basic, electron-deficient heterocycle) linked to a neutral acetamide group.^[1] It serves as a critical "linker" molecule in coordination chemistry and a pharmacophore in medicinal chemistry, particularly for kinase inhibitors and metal-organic frameworks (MOFs).

Property	Data
CAS Number	39640-62-5
Molecular Formula	C ₇ H ₈ N ₂ O
Molecular Weight	136.15 g/mol
Structure	Pyridine-4-CH ₂ -CONH ₂
Appearance	White to off-white crystalline powder
Melting Point	141.5 – 147.5 °C
Solubility	Soluble in water, DMSO, methanol; sparingly soluble in non-polar solvents. ^[1]
pKa (Pyridine N)	~5.3 (Estimated; pyridine nitrogen is basic)

Part 3: Synthetic Methodologies

The synthesis of **4-Pyridineacetamide** generally proceeds through the modification of the C4-position substituent.^[1] The most robust industrial and laboratory scale method involves the amidation of 4-pyridineacetic acid esters.^[1]

Method A: Amidation of Ethyl 4-Pyridylacetate (Primary Route)

This method is preferred for its high yield and avoidance of harsh hydrolysis conditions that might degrade the pyridine ring.

- Precursor: Ethyl 4-pyridylacetate (CAS 54401-85-3).^{[1][2]}
- Reagent: Aqueous Ammonia (28-30%) or Methanolic Ammonia.

- Mechanism: Nucleophilic acyl substitution (Aminolysis).

Protocol:

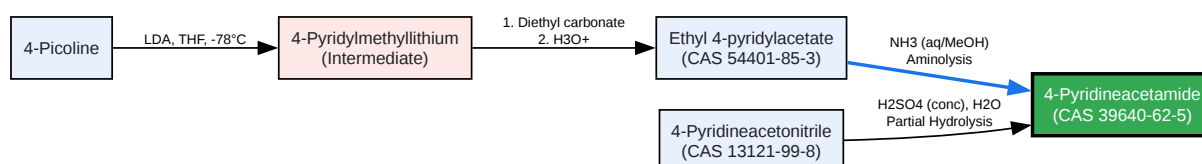
- Dissolve Ethyl 4-pyridylacetate (1.0 eq) in methanol (5 volumes).
- Cool the solution to 0-5 °C.
- Slowly add concentrated aqueous ammonia (5.0 eq) or 7N NH₃ in methanol.
- Stir at room temperature for 12–24 hours. Monitor by TLC (DCM:MeOH 9:1) for the disappearance of the ester.
- Concentrate the solvent under reduced pressure.
- Recrystallize the crude solid from ethanol/ether or water to yield pure **4-Pyridineacetamide**.

[1]

Method B: Hydrolysis of 4-Pyridineacetonitrile

Alternatively, the compound can be synthesized from 4-pyridineacetonitrile (CAS 13121-99-8) via controlled partial hydrolysis.[1] This method requires careful pH control to prevent conversion to the carboxylic acid.

Synthesis Pathway Diagram



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Caption: Synthetic routes to **4-Pyridineacetamide**. The aminolysis of the ester (blue arrow) is the standard laboratory pathway.[1]

Part 4: Applications in Drug Discovery & Material Science

Coordination Chemistry & Supramolecular Assemblies

4-Pyridineacetamide is a unique ligand because it possesses two distinct binding sites:

- Pyridine Nitrogen: A soft donor for transition metals (Re, W, Pt).
- Amide Oxygen/Nitrogen: Capable of hydrogen bonding, driving crystal packing.

Research has demonstrated its utility in synthesizing Octahedral Cluster Complexes (e.g., Tungsten-Sulfide clusters

).^{[1][7][8]} The amide tail allows these clusters to form 3D hydrogen-bonded networks, which are investigated for luminescent properties and electronic materials.^[1]

Medicinal Chemistry Scaffolds

In drug development, the **4-pyridineacetamide** moiety acts as a bioisostere for other aromatic amides.^[1]

- Linker Utility: The methylene spacer (-CH₂-) between the pyridine and the carbonyl group interrupts conjugation, altering the electronic influence of the pyridine ring on the amide compared to isonicotinamide.^[1]
- Kinase Inhibition: Derivatives of pyridine acetamides are explored as Type II kinase inhibitors, where the pyridine ring interacts with the hinge region or solvent front of the ATP-binding pocket.
- Cephalosporin Synthesis: It has been utilized as a side-chain precursor in the modification of cephalosporin antibiotics (e.g., Cefapirin-type analogs) to modulate gram-negative bacterial penetration.^[1]

Part 5: Analytical Characterization

To validate the synthesis of CAS 39640-62-5, the following spectral signatures must be confirmed:

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 8.45 - 8.50 ppm (d, 2H): Pyridine α -protons (adjacent to Nitrogen).[1]
 - δ 7.25 - 7.30 ppm (d, 2H): Pyridine β -protons.[1]
 - δ 7.50 & 6.90 ppm (br s, 2H): Amide -NH₂ protons (exchangeable with D₂O).[1]
 - δ 3.45 ppm (s, 2H): Methylene (-CH₂-) protons linking the ring and carbonyl.[1]
- IR Spectroscopy (ATR):
 - 1650–1690 cm⁻¹: Strong Amide I band (C=O stretch).
 - 3100–3400 cm⁻¹: Amide N-H stretching (doublet for primary amide).

Part 6: Safety & Handling (SDS Summary)

While less toxic than its nitrile counterpart (CAS 6575-13-9), **4-Pyridineacetamide** is an irritant.[1]

- GHS Classification:
 - Skin Irritation (Category 2)[1]
 - Eye Irritation (Category 2A)[1]
 - STOT-SE (Respiratory Irritation)[1]
- Handling: Use local exhaust ventilation. Avoid inhalation of dust.
- Storage: Store under inert atmosphere (nitrogen) if possible, as pyridine derivatives can be hygroscopic. Keep away from strong oxidizing agents.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 227128, **4-Pyridineacetamide**. Retrieved from [Link]

- Zheng, Y. Q., et al. (2005). Ligand-Exchange Reactions Involving Octahedral W₆S₈ Clusters: Synthesis and Characterization of W₆S₈(4-pyridineacetamide)₆. [1] Inorganic Chemistry, 44(7), 2287–2296. [7] (Demonstrates application in coordination chemistry).
- NIH PubChem. Compound Summary for CAS 6575-13-9 (2,6-Dimethylbenzonitrile). (Cited for discrepancy verification). Retrieved from [Link]

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Sources

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